

Stability and storage conditions for 1,4-Dimethylpyrazole

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Compound of Interest

Compound Name: 1,4-Dimethylpyrazole

Cat. No.: B091193

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Technical Support Center: 1,4-Dimethylpyrazole

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **1,4-Dimethylpyrazole**, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **1,4-Dimethylpyrazole**?

A1: **1,4-Dimethylpyrazole** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^[1] It is crucial to keep it away from heat, hot surfaces, sparks, open flames, and other ignition sources.^[1]

Q2: Is there any specific information on the chemical stability of **1,4-Dimethylpyrazole**?

A2: According to available Safety Data Sheets (SDS), there is currently no specific data available on the chemical stability, possibility of hazardous reactions, or conditions to avoid for **1,4-Dimethylpyrazole**.^[1] However, the pyrazole ring, in general, is considered to be relatively stable.

Q3: What are the known incompatible materials with **1,4-Dimethylpyrazole**?

A3: While specific incompatibility data for **1,4-Dimethylpyrazole** is not readily available, based on the information for the closely related compound 3,4-Dimethylpyrazole phosphate (DMPP),

it is prudent to avoid contact with strong oxidizing agents. General chemical safety principles also suggest keeping it away from strong acids and bases.

Q4: What are the potential hazardous decomposition products of **1,4-Dimethylpyrazole**?

A4: Although specific data for **1,4-Dimethylpyrazole** is not provided in its SDS, hazardous decomposition products for the related compound 3,4-Dimethylpyrazole phosphate are listed as carbon dioxide and carbon monoxide.^[2] Therefore, it is reasonable to assume that under combustion or extreme heat, **1,4-Dimethylpyrazole** may produce these and other nitrogen oxides.

Q5: What is the expected shelf life of **1,4-Dimethylpyrazole**?

A5: There is no specific shelf-life data provided by manufacturers for **1,4-Dimethylpyrazole**. For products without a specified retest or expiration date, a standard warranty of one year from the date of shipment is often applicable, provided the product is handled and stored according to the recommended conditions.^[3] It is recommended to routinely inspect the material for any changes in appearance or purity.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Change in color (e.g., yellowing) or appearance of the liquid.	Potential degradation due to exposure to air, light, or contaminants.	1. Verify that the storage container is tightly sealed and was not left open. 2. Ensure the product has been stored away from direct light. 3. Check for any potential sources of contamination in the storage area. 4. Assess the purity of the material using an appropriate analytical method (see Experimental Protocols).
Inconsistent experimental results using a previously reliable batch.	Degradation of the compound leading to lower effective concentration or interfering byproducts.	1. Re-evaluate the storage conditions of the batch in question. 2. Perform a purity analysis (e.g., HPLC) to check for the presence of degradation products. 3. If degradation is confirmed, use a fresh, unopened bottle of 1,4-Dimethylpyrazole for your experiments.
Unexpected reaction or side-product formation.	Incompatibility with other reagents or solvents used in the experiment.	1. Review all reagents and solvents for potential incompatibilities. Avoid strong oxidizing agents. 2. Consider the possibility of reaction with acidic or basic components in the reaction mixture. 3. Run a small-scale control reaction to isolate the source of the unexpected outcome.

Data Presentation

Table 1: Physical and Chemical Properties of **1,4-Dimethylpyrazole**

Property	Value	Reference
Molecular Formula	C ₅ H ₈ N ₂	[1]
Molecular Weight	96.13 g/mol	[4]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	150.3 °C at 1013.25 hPa	[1]
Melting Point	-45.8 °C	[1]
Density	0.98 g/cm ³	[4]

Table 2: Recommended Storage and Handling Conditions

Parameter	Recommendation
Temperature	Cool
Atmosphere	Dry
Light	Store away from direct light
Container	Tightly closed
Ventilation	Well-ventilated area
Handling	Use non-sparking tools and handle in a well-ventilated place. Avoid contact with skin and eyes.

Experimental Protocols

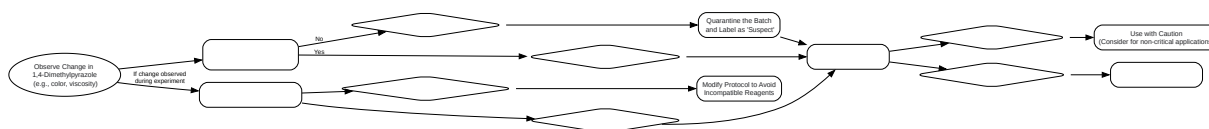
Protocol 1: Purity Assessment of **1,4-Dimethylpyrazole** by High-Performance Liquid Chromatography (HPLC)

This method is adapted from a protocol for a similar pyrazole derivative and is suitable for assessing the purity of **1,4-Dimethylpyrazole** and detecting potential degradation products.

- Instrumentation:
 - HPLC system with a UV detector
 - C18 reverse-phase column (e.g., 5 μ m particle size, 4.6 x 250 mm)
- Reagents:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Formic acid (optional, for improving peak shape)
 - **1,4-Dimethylpyrazole** reference standard
 - Sample of **1,4-Dimethylpyrazole** to be tested
- Chromatographic Conditions:
 - Mobile Phase A: 0.1% Formic Acid in Water
 - Mobile Phase B: Acetonitrile
 - Gradient: 20% B for 0.5 min, increase to 80% B by 4 min, hold until 7.5 min, then return to 20% B.
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Column Temperature: 30 $^{\circ}$ C
 - Detection Wavelength: 210 nm (This should be optimized by performing a UV-Vis scan of **1,4-Dimethylpyrazole**)
- Procedure:
 - Standard Preparation:

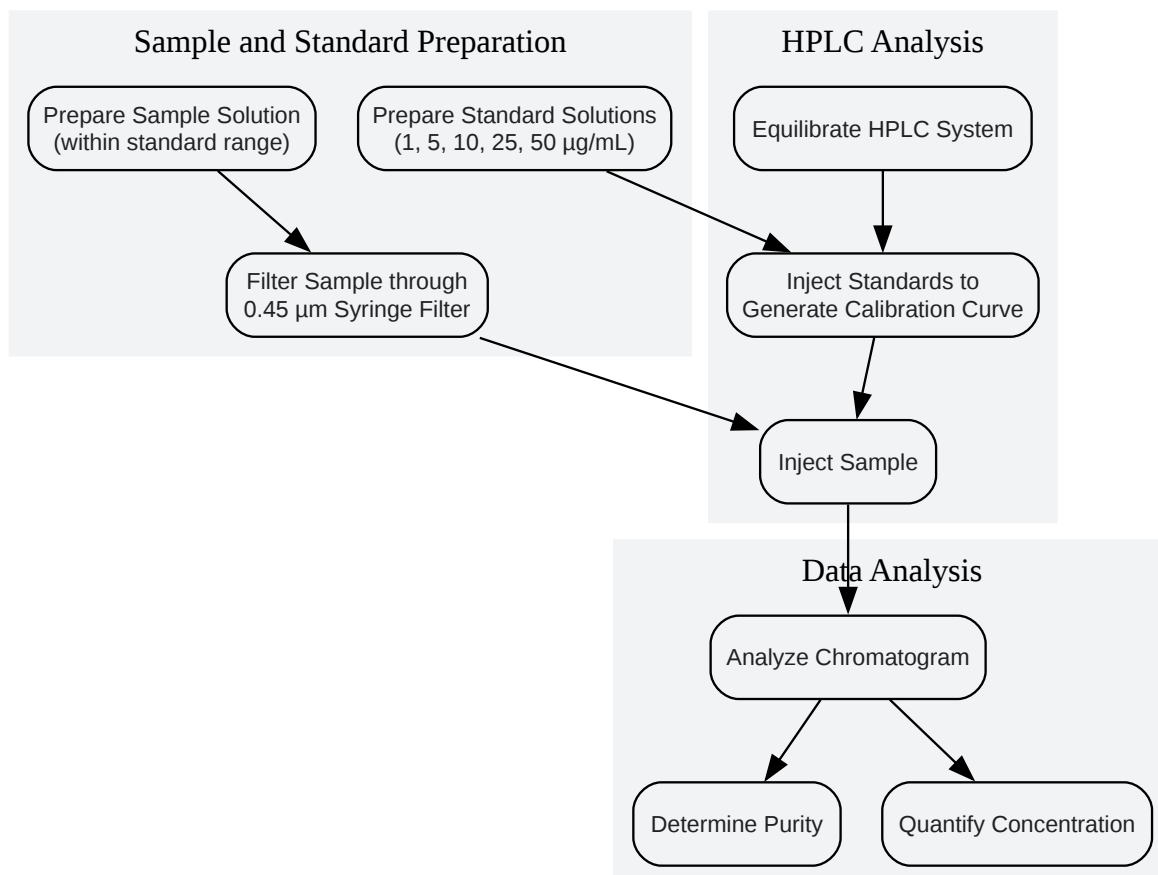
- Prepare a stock solution of the **1,4-Dimethylpyrazole** reference standard at a concentration of 1 mg/mL in acetonitrile.
- From the stock solution, prepare a series of working standards at different concentrations (e.g., 1, 5, 10, 25, 50 µg/mL) by diluting with the mobile phase at the initial gradient conditions.
- Sample Preparation:
 - Accurately weigh a small amount of the **1,4-Dimethylpyrazole** sample and dissolve it in acetonitrile to achieve a concentration within the range of the working standards.
 - Filter the sample solution through a 0.45 µm syringe filter before injection.
- Analysis:
 - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
 - Inject the working standards to generate a calibration curve.
 - Inject the prepared sample.
- Data Interpretation:
 - Determine the purity of the sample by comparing the peak area of the main component to the total area of all peaks in the chromatogram.
 - Quantify the concentration of **1,4-Dimethylpyrazole** in the sample using the calibration curve.
 - The presence of additional peaks may indicate impurities or degradation products.

Visualizations



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Caption: Troubleshooting workflow for observed changes in **1,4-Dimethylpyrazole**.



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Caption: Workflow for HPLC purity analysis of **1,4-Dimethylpyrazole**.

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